

Essential Safety and Operational Guide for Handling Cholesterol-PEG-Folate (MW 1000)

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Compound of Interest

Compound Name: Cholesterol-PEG-Folate (MW 1000)

Cat. No.: B13716090

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This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Cholesterol-PEG-Folate (MW 1000)**. The following procedures are based on general laboratory safety principles and data for similar compounds. Users must consult the official Safety Data Sheet (SDS) provided by the supplier for this specific product and conduct a risk assessment before beginning any work.

Product Information and Hazard Assessment

Cholesterol-PEG-Folate (MW 1000) is a multifunctional drug delivery conjugate composed of cholesterol, polyethylene glycol (PEG), and folic acid.[1][2] It is typically supplied as a yellow solid or powder for research purposes.[3] While the individual components (cholesterol and folic acid) are generally considered to have low toxicity, the toxicological properties of the conjugated molecule have not been fully determined.[2][4][5] Therefore, it should be handled as a potentially hazardous substance.

Key considerations:

- **Physical Form:** As a powder, it poses an inhalation risk.
- **Stability:** Folate and its derivatives are sensitive to light, heat, pH, and oxygen.[6] Some product information suggests keeping it away from light.[7]

Personal Protective Equipment (PPE)

A risk assessment should guide the selection of PPE. For handling Cholesterol-PEG-Folate in a research laboratory setting, the following standard of PPE is recommended to minimize exposure.[\[8\]](#)[\[9\]](#)

PPE Category	Item	Specification	Purpose
Hand Protection	Gloves	Nitrile or neoprene, powder-free. [8] [9] Change regularly.	Protects against skin contact.
Body Protection	Lab Coat / Gown	Long-sleeved, disposable gown recommended. [8] [10]	Prevents contamination of personal clothing.
Eye Protection	Safety Glasses with Side Shields or Goggles	Must meet appropriate safety standards (e.g., ANSI Z87.1). [5] [10] [11]	Protects eyes from dust particles and splashes.
Respiratory Protection	NIOSH-approved Respirator (e.g., N95)	Recommended when weighing or handling the powder outside of a chemical fume hood or ventilated enclosure. [5] [10]	Prevents inhalation of the powder.

Storage and Handling Protocols

Proper storage and handling are critical to maintain the integrity of the compound and ensure laboratory safety.

Storage Conditions: The compound's stability is sensitive to environmental conditions.

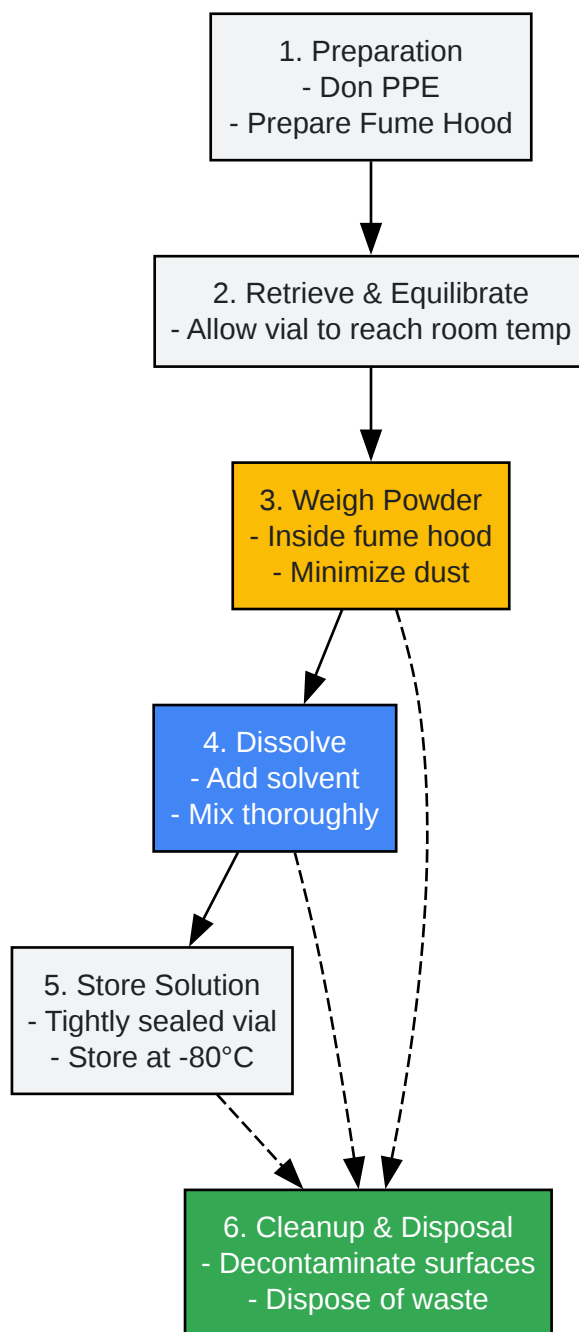
Form	Temperature	Atmosphere	Light Conditions
Powder	-20°C for long-term storage. [7] [12]	Store under an inert gas like nitrogen or argon. [7]	Protect from light. [7]
In Solvent	-80°C for long-term storage. [12]	Store in a tightly sealed container to prevent solvent evaporation and contamination.	Protect from light.

Step-by-Step Handling Procedure (Weighing and Dissolving):

- Preparation: Before retrieving the compound from storage, prepare the workspace. Ensure a chemical fume hood or other ventilated enclosure is available. Don all required PPE.
- Equilibration: Allow the container to warm to room temperature before opening. This prevents condensation of moisture onto the hygroscopic compound.[\[13\]](#)
- Weighing:
 - Perform all powder handling within a chemical fume hood or a powder containment hood to minimize inhalation risk.
 - Use a dedicated spatula and weighing paper.
 - Close the container tightly immediately after removing the desired amount.
- Dissolution:
 - Add the weighed powder to the appropriate solvent in a suitable glass container.
 - Cholesterol-PEG-Folate is described as having good water solubility.[\[7\]](#)[\[14\]](#)
 - Cap the container and mix by vortexing or sonicating until fully dissolved.

- Cleanup: Clean the spatula and work surfaces thoroughly. Dispose of contaminated weighing paper and any other disposable items as chemical waste.

Workflow for Handling Cholesterol-PEG-Folate



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Caption: General workflow for safely handling Cholesterol-PEG-Folate powder.

Accidental Release and Exposure Measures

Spills:

- Powder Spills:
 - Avoid raising dust.
 - Gently cover the spill with absorbent paper.
 - Wet the paper with a suitable solvent (e.g., water or ethanol) to prevent the powder from becoming airborne.
 - Wipe up the material, place it in a sealed container, and dispose of it as chemical waste.
- Solution Spills:
 - Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
 - Place the contaminated material into a sealed container for chemical waste disposal.

Personal Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Wash out mouth with water and give plenty of water to drink. Seek immediate medical attention.

Disposal Plan

All waste materials contaminated with Cholesterol-PEG-Folate should be treated as chemical waste.

- **Solid Waste:** Collect unused powder, contaminated gloves, weighing paper, and other disposable materials in a clearly labeled, sealed container for hazardous chemical waste.
- **Liquid Waste:** Collect solutions of Cholesterol-PEG-Folate in a labeled, sealed, and appropriate waste container. Do not mix with incompatible waste streams.
- **Disposal Method:** All chemical waste must be disposed of through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations. Do not dispose of this material down the drain.

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